

Application Note: Spectrophotometric Quantification of Rilpivirine Fumarate

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Compound of Interest

Compound Name: *Rilpivirine Fumarate Salt*

CAS No.: *877817-88-4*

Cat. No.: *B2942193*

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Methodology ID: AN-UV-RPV-042 | Version: 2.1 | Status: Validated

Executive Summary

This technical guide details the protocol for the quantitative determination of Rilpivirine Fumarate (RPV-Fum) using UV-Visible Spectrophotometry. Unlike generic protocols, this guide addresses the specific challenges of RPV-Fum, including its poor aqueous solubility, photosensitivity, and the stoichiometric correction required when analyzing the salt form versus the free base.

Two methods are presented:

- Method A (Zero-Order): For bulk drug substance and content uniformity.
- Method B (First-Derivative): For dosage forms to eliminate excipient interference.

Physicochemical Basis & Mechanism

Rilpivirine is a diarylpyrimidine (DAPY) non-nucleoside reverse transcriptase inhibitor (NNRTI). Its UV absorption properties are derived from the conjugated

-electron system within the pyrimidine and nitrile-substituted aromatic rings.

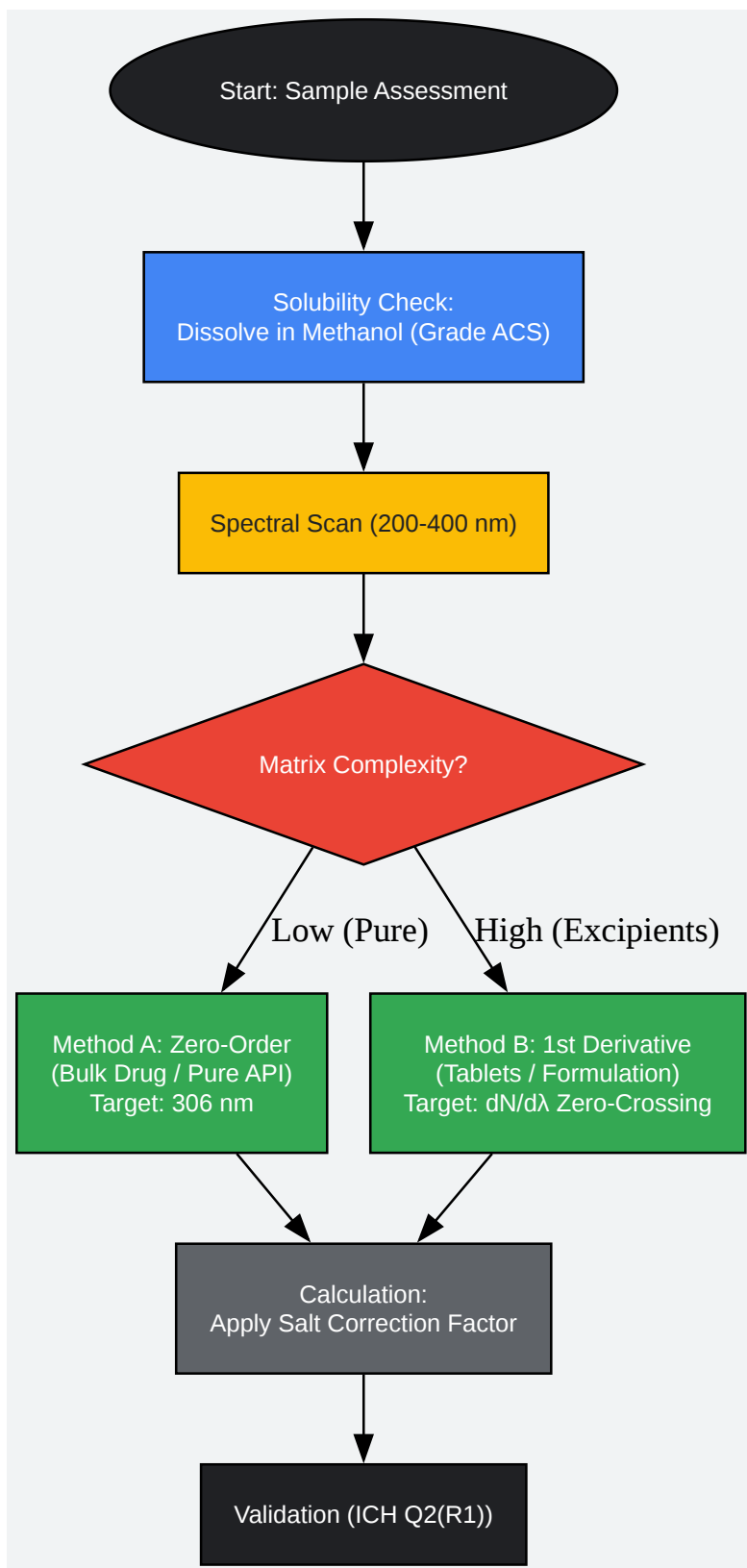
Spectral Characteristics[1][2][3][4][5][6][7][8]

- Chromophore: Diarylpyrimidine core.
- Solvent Dependency: RPV is practically insoluble in water but soluble in organic solvents (Methanol, Acetonitrile). Methanol is the preferred solvent due to its UV transparency >205 nm.
- Interference Alert (The Fumarate Factor): Fumaric acid (the counter-ion) exhibits significant UV absorption in the 200–250 nm range. Therefore, selecting a

above 290 nm is critical to ensure specificity to the Rilpivirine moiety.

Experimental Workflow (Visualized)

The following diagram outlines the critical path for analysis, including the decision matrix for method selection.



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Figure 1: Analytical workflow for Rilpivirine Fumarate quantification, distinguishing between bulk API and complex dosage forms.

Materials & Instrumentation

- Spectrophotometer: Double-beam UV-Vis spectrophotometer (e.g., Shimadzu UV-1800 or equivalent) with 1 cm matched quartz cells.
- Solvent: Methanol (HPLC or Spectroscopic Grade).
- Glassware: Amber volumetric flasks (Class A) are mandatory due to RPV photosensitivity.

Protocol: Method A (Zero-Order Spectrophotometry)

Best for: Bulk API analysis and Dissolution profiling.

Standard Preparation

- Stock Solution (1000 µg/mL): Accurately weigh 10 mg of Rilpivirine Fumarate Reference Standard. Transfer to a 10 mL amber volumetric flask. Add 5 mL Methanol and sonicate for 5 minutes (critical for complete dissolution). Make up to volume with Methanol.
- Working Standard (10 µg/mL): Transfer 1.0 mL of Stock Solution into a 100 mL amber volumetric flask. Dilute to volume with Methanol.

Spectral Scanning & Wavelength Selection

- Scan the Working Standard (10 µg/mL) against a Methanol blank from 200 nm to 400 nm.
- Observation: You will likely observe maxima at ~290 nm and ~306 nm.
- Selection: Select 306 nm as the analytical wavelength ().
 - Why? The 306 nm peak is distinct for the Rilpivirine chromophore and minimizes interference from the fumarate moiety (which absorbs strongly <250 nm).

Linearity Construction

Prepare a series of dilutions from the Stock Solution to obtain concentrations of: 2, 4, 6, 8, 10, and 12 µg/mL. Measure absorbance at 306 nm. Plot Absorbance vs. Concentration.

Protocol: Method B (First-Order Derivative)

Best for: Tablet formulations where excipients (TiO₂, starch) cause baseline shifts.

Rationale

Zero-order spectra of formulations often show "background lift" due to scattering by insoluble excipients. Derivative spectroscopy (

) eliminates this constant interference.

Procedure

- Use the same sample solutions prepared in Method A.
- Configure the spectrophotometer software to calculate the First Derivative (D1).
- Scaling Factor:

nm or 4 nm (Optimize for signal-to-noise ratio).
- Zero-Crossing Point: Identify the wavelength where the pure drug has a significant derivative peak, and the interfering excipients cross zero (or have negligible slope).
- Quantification: Measure the amplitude of the trough or peak (e.g., distance from baseline to peak at ~290-310 nm range) specific to RPV.

Critical Calculation: The Salt Correction

One of the most common errors in RPV quantification is neglecting the stoichiometry of the salt form.

If your Reference Standard is Rilpivirine Fumarate but you are reporting content as Rilpivirine Base:

- MW Rilpivirine Base (

): 366.42 g/mol

- MW Rilpivirine Fumarate (

): 482.5 g/mol

- Correction Factor:

Formula for Assay:

(Ensure

and

are in the same units and form).

Validation Parameters (ICH Q2(R1))

The following acceptance criteria ensure the method is reliable for QC release.

Parameter	Acceptance Criteria	Typical RPV Results (Methanol)
Linearity		(Range: 2–12 µg/mL)
Precision (Repeatability)	RSD < 2.0%	0.8% - 1.2%
Accuracy (Recovery)	98.0% – 102.0%	99.5% ± 1.1%
LOD		~0.15 µg/mL
LOQ		~0.45 µg/mL
Robustness	nm	Stable Absorbance

Troubleshooting & Critical Control Points

Photosensitivity (Crucial)

Rilpivirine undergoes E/Z isomerization or degradation upon exposure to UV/VIS light.

- Control: All solutions must be prepared in amber glassware.
- Execution: Complete measurements within 1 hour of preparation.

Solubility "Crash"

RPV is hydrophobic. Diluting a Methanol stock directly into an aqueous buffer (for dissolution testing) can cause precipitation.

- Control: Ensure the aqueous medium contains a surfactant (e.g., Polysorbate 20) or maintain at least 40% organic phase if not using surfactant.

Fumarate Interference

- Control: Do not quantify at 250-260 nm. While RPV absorbs there, the Fumarate counter-ion contributes significantly to the signal, leading to false positives in stoichiometry calculations. Stick to 306 nm.

References

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